

2-Bromo-4-iodopyridine (CAS 100523-96-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-iodopyridine

Cat. No.: B027774

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromo-4-iodopyridine**, a key building block in synthetic organic chemistry. The document details its physicochemical properties, synthesis, reactivity, and applications, with a focus on its role in the development of novel compounds.

Physicochemical Properties

2-Bromo-4-iodopyridine is a dihalogenated pyridine derivative with the bromine and iodine atoms positioned at the 2- and 4-positions of the pyridine ring, respectively. This substitution pattern imparts distinct reactivity to the molecule, making it a versatile reagent in cross-coupling reactions.

Property	Value
CAS Number	100523-96-4
Molecular Formula	C ₅ H ₃ BrIN
Molecular Weight	283.89 g/mol
Melting Point	69-73 °C
Boiling Point	285.7±25.0 °C at 760 mmHg
Density	2.455±0.06 g/cm ³
pKa	-0.16

Synthesis and Purification

A common synthetic route to **2-Bromo-4-iodopyridine** involves the diazotization of 2-bromo-4-aminopyridine, followed by a Sandmeyer-type reaction with an iodide source.

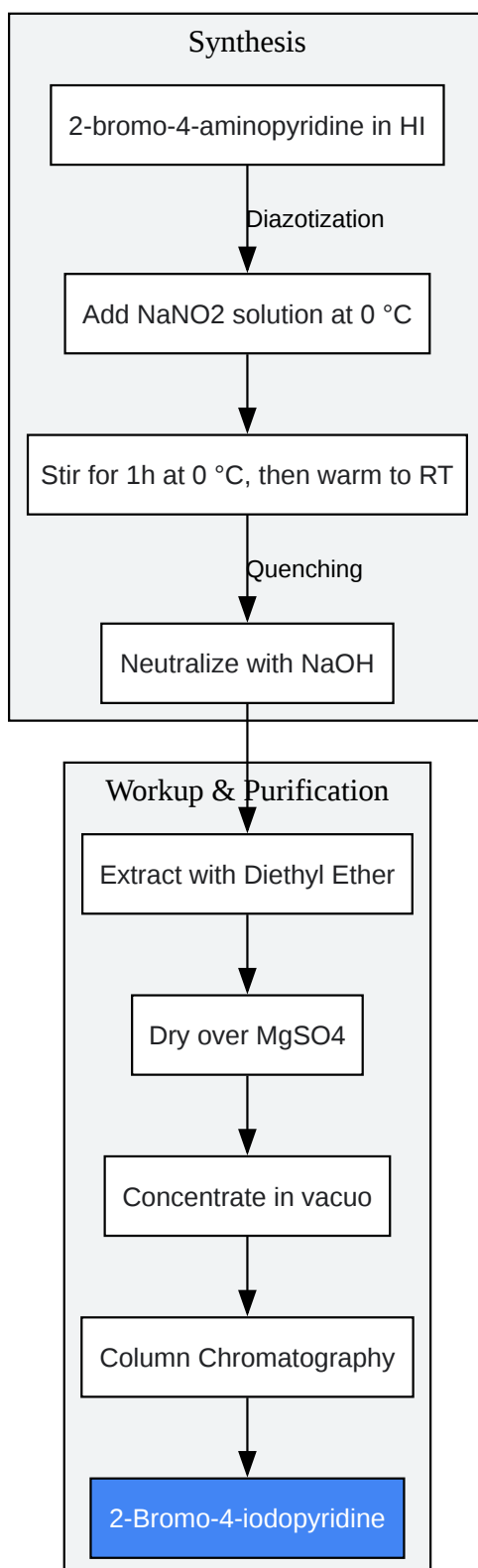
Experimental Protocol: Synthesis of 2-Bromo-4-iodopyridine

Materials:

- 2-bromo-4-aminopyridine
- Hydroiodic acid (47%)
- Sodium nitrite
- Sodium hydroxide
- Diethyl ether
- Anhydrous magnesium sulfate
- Ice

Procedure:

- A solution of 2-bromo-4-aminopyridine (1.0 eq) in hydroiodic acid (4.0 eq) is prepared and cooled to 0 °C in an ice bath.
- A solution of sodium nitrite (1.2 eq) in water is added dropwise to the cooled solution, maintaining the temperature below 5 °C.
- The reaction mixture is stirred at 0 °C for 1 hour and then allowed to warm to room temperature.
- The mixture is neutralized with a saturated aqueous solution of sodium hydroxide until a pH of ~7 is reached.
- The aqueous layer is extracted three times with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford **2-Bromo-4-iodopyridine** as a solid.



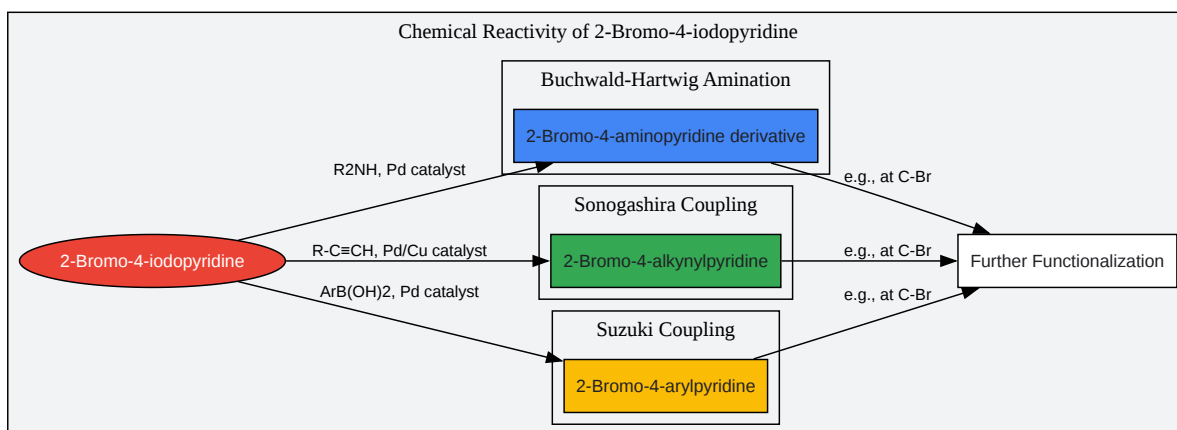
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Caption: Synthetic and Purification Workflow for **2-Bromo-4-iodopyridine**.

Chemical Reactivity and Applications

The differential reactivity of the C-Br and C-I bonds in **2-Bromo-4-iodopyridine** is a key feature for its utility in selective cross-coupling reactions. The C-I bond is more reactive towards palladium-catalyzed reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig couplings, allowing for sequential functionalization.

This selectivity enables the synthesis of a wide array of substituted pyridines, which are prevalent scaffolds in medicinal chemistry. For instance, the iodine can be selectively replaced with an aryl, alkyl, or amino group, leaving the bromine intact for a subsequent transformation.



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Caption: Reactivity Pathways of **2-Bromo-4-iodopyridine** in Cross-Coupling Reactions.

Spectroscopic Data

The following tables summarize the characteristic spectroscopic data for **2-Bromo-4-iodopyridine**.

¹H NMR (CDCl₃, 400 MHz)

Chemical Shift (ppm)	Multiplicity
8.21	d
7.69	d
7.33	dd

¹³C NMR (CDCl₃, 101 MHz)

Chemical Shift (ppm)
151.7
144.2
135.9
128.9
108.4

Safety and Handling

2-Bromo-4-iodopyridine should be handled in a well-ventilated fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times. It is classified as an irritant and should be stored in a cool, dry place away from incompatible materials. For detailed safety information, refer to the Safety Data Sheet (SDS).

- To cite this document: BenchChem. [2-Bromo-4-iodopyridine (CAS 100523-96-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b027774#2-bromo-4-iodopyridine-cas-number-100523-96-4>]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com